

An In-depth Technical Guide to CAS Number 1219694-53-7

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Compound of Interest

Compound Name: 6,7-dihydro-4H-pyrazolo[5,1-c]
[1,4]oxazine-2-carboxylic acid

Cat. No.: B580694

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Abstract

This technical guide serves to provide a comprehensive overview of the chemical compound identified by CAS number 1219694-53-7, also known as 6,7-Dihydro-4H-pyrazolo[5,1-c][1][2]oxazine-2-carboxylic acid. Despite a thorough investigation of scientific literature and patent databases, detailed information regarding the biological activity, mechanism of action, and specific experimental protocols for this compound remains largely unavailable in the public domain. This document consolidates the known physicochemical properties and provides a foundational understanding of this molecule. The absence of substantial biological data suggests that this compound may be a novel entity with potential for future investigation or an intermediate in the synthesis of other proprietary molecules.

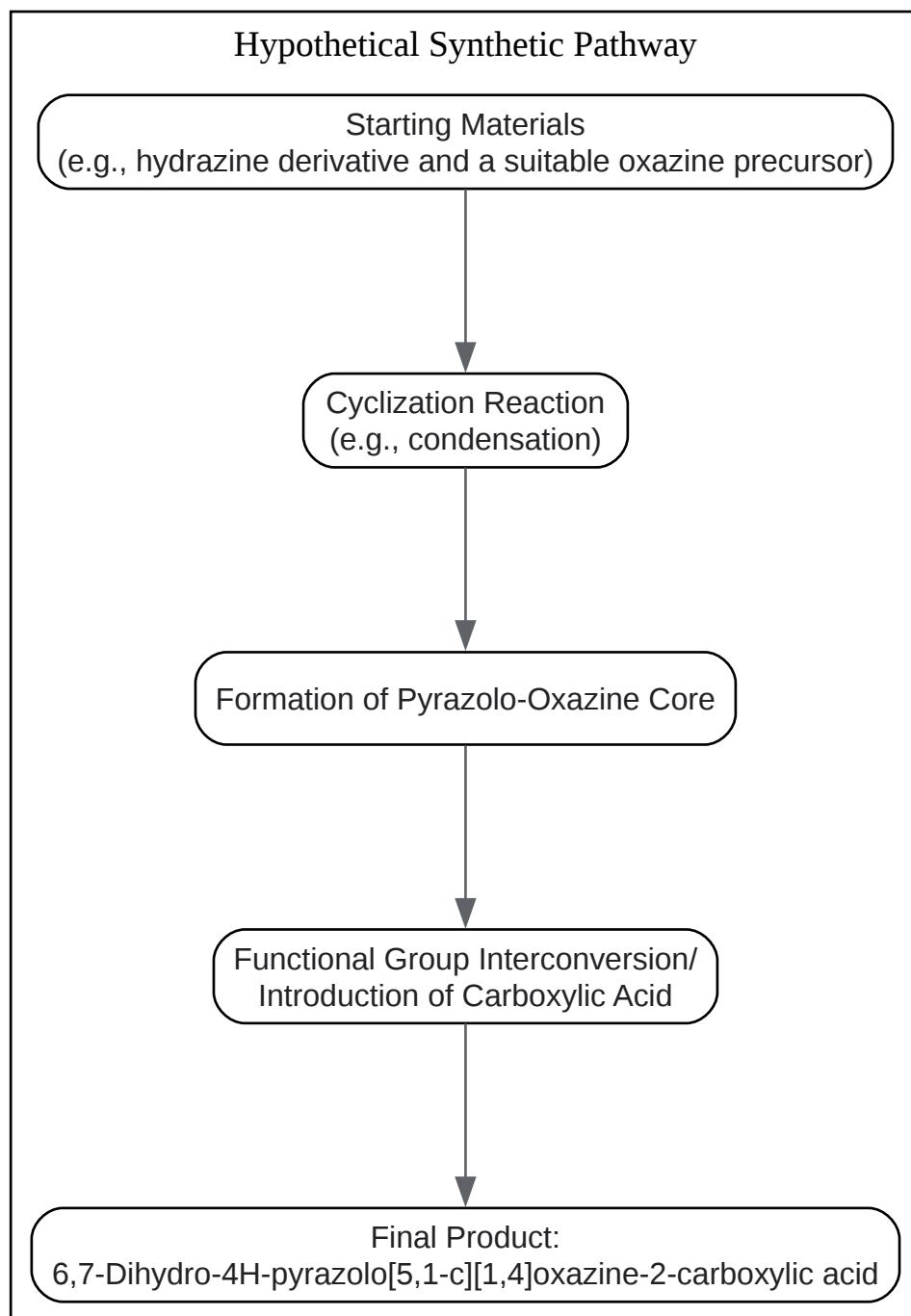
Chemical Identity and Physicochemical Properties

The compound with CAS number 1219694-53-7 is chemically identified as 6,7-Dihydro-4H-pyrazolo[5,1-c][1][2]oxazine-2-carboxylic acid. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	1219694-53-7	N/A
IUPAC Name	6,7-dihydro-4H-pyrazolo[5,1-c][1][2]oxazine-2-carboxylic acid	N/A
Molecular Formula	C ₇ H ₈ N ₂ O ₃	N/A
Molecular Weight	168.15 g/mol	N/A
Canonical SMILES	C1COCC2=CC(=NN21)C(=O)O	N/A
InChI Key	UDHQXLDAEVRNIZ-UHFFFAOYSA-N	N/A

Synthesis

Detailed, peer-reviewed synthetic protocols for 6,7-Dihydro-4H-pyrazolo[5,1-c][1][2]oxazine-2-carboxylic acid are not readily available in the scientific literature. Chemical suppliers list this compound, indicating its accessibility for research purposes. The synthesis would likely involve the construction of the pyrazolo-oxazine bicyclic system followed by the introduction or modification of the carboxylic acid group at the 2-position. A potential, though unconfirmed, synthetic workflow is depicted below.



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Caption: A generalized, hypothetical synthetic workflow for the target compound.

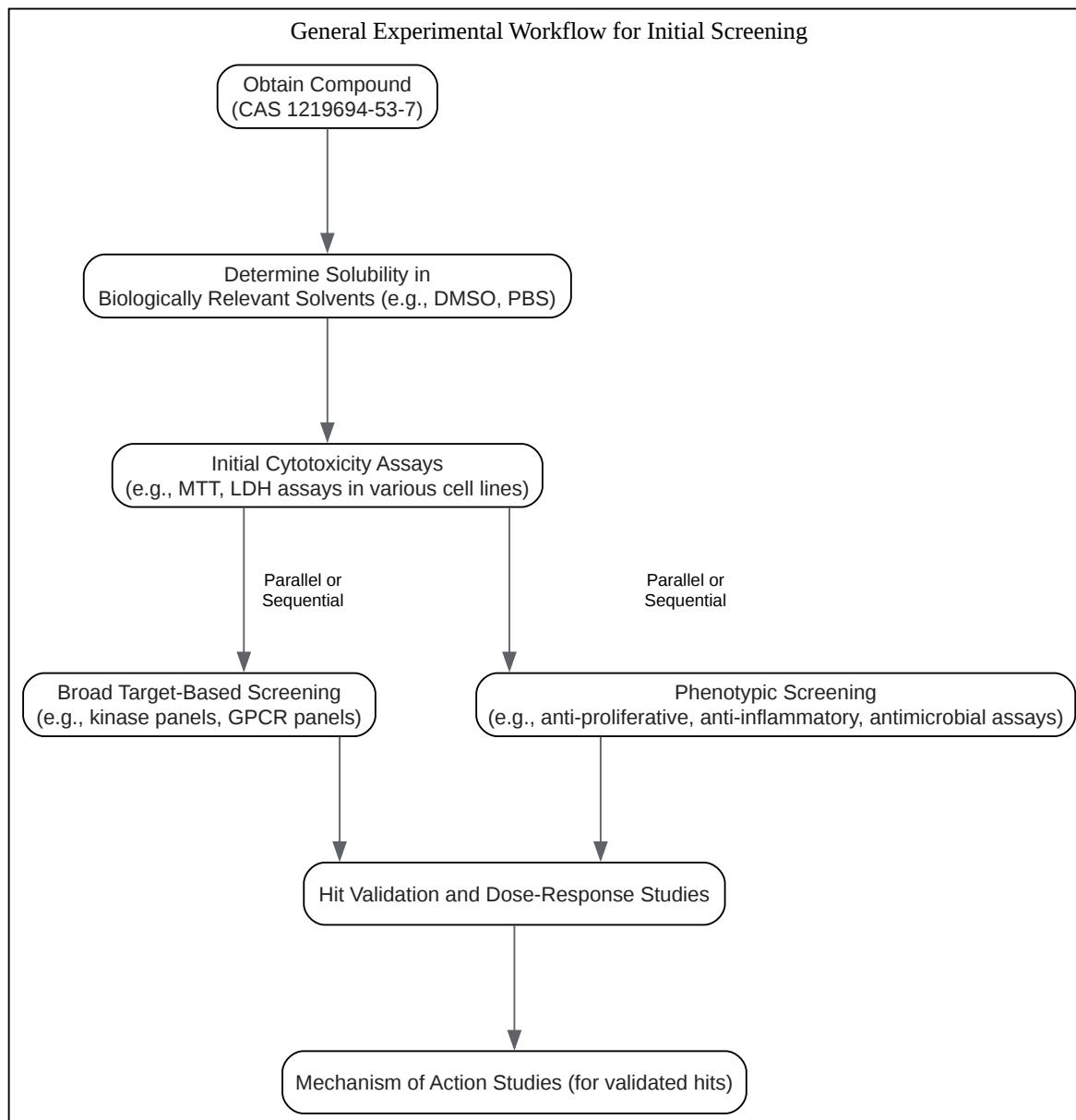
Biological Activity and Mechanism of Action

Extensive searches of scientific databases (including PubMed, Scopus, and Google Scholar) and patent databases (including USPTO, EPO, and WIPO) did not yield any specific information on the biological activity or mechanism of action of 6,7-Dihydro-4H-pyrazolo[5,1-c][1][2]oxazine-2-carboxylic acid. The compound is listed in some chemical screening libraries, which suggests it may be used in high-throughput screening campaigns to identify novel bioactive molecules.

The core structure, a pyrazolo-oxazine, is a heterocyclic scaffold that can be found in compounds with a wide range of biological activities. Pyrazole derivatives, for instance, are known to exhibit antimicrobial, anti-inflammatory, analgesic, and anticancer properties. However, without specific experimental data for the compound in question, any discussion of its potential therapeutic effects would be purely speculative.

Experimental Protocols

As no published studies detailing the biological evaluation of 6,7-Dihydro-4H-pyrazolo[5,1-c][1][2]oxazine-2-carboxylic acid were identified, this guide cannot provide specific experimental protocols. For researchers interested in investigating this compound, a general workflow for initial biological screening is suggested below.



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References

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- 2. CAS: 1219694-53-7 | CymitQuimica [cymitquimica.com]
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